

# Personal protective equipment for handling 1-Bromo-2,4-dinitrobenzene

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## Compound of Interest

Compound Name: 1-Bromo-2,4-dinitrobenzene

Cat. No.: B145926

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## Essential Safety and Handling Guide for 1-Bromo-2,4-dinitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Bromo-2,4-dinitrobenzene**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromo-2,4-dinitrobenzene** is a hazardous substance that requires strict safety protocols. It is classified as corrosive and toxic, capable of causing severe skin and eye burns.[\[1\]](#)[\[2\]](#) It is harmful if swallowed, inhaled, or in contact with skin, and may cause an allergic skin reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Emergency Overview:

- Appearance: Yellow crystalline powder.[\[1\]](#)

- Danger! Corrosive. Causes severe eye and skin burns.[1][2] May cause skin sensitization.[1][3] Toxic if swallowed, in contact with skin, or if inhaled.[2][6]

## Required Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this chemical, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing severe eye burns and damage.[1][2][6]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact, which can cause burns and sensitization.[1]
Body Protection	Flame-resistant lab coat and appropriate protective clothing.	Protects skin from accidental contact and contamination.[1][2]
Respiratory Protection	Use a certified respirator if handling outside of a fume hood or if dust is generated.	Prevents inhalation of toxic dust particles.[1][2]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **1-Bromo-2,4-dinitrobenzene**.

### Preparation and Handling

- Consult the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **1-Bromo-2,4-dinitrobenzene**.

- **Work Area:** All handling of this chemical must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][7] Ensure that an eyewash station and safety shower are readily accessible.[1][7]
- **Don PPE:** Put on all required PPE as specified in the table above.
- **Weighing and Transfer:** When weighing or transferring the solid, do so carefully to minimize dust generation.[1] Use a spatula and a tared container.
- **Avoid Contact:** At all times, avoid direct contact with the skin, eyes, and clothing.[1] Do not ingest or inhale the substance.[1]
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water.[1][6]

## Storage

- Store **1-Bromo-2,4-dinitrobenzene** in a tightly closed, properly labeled container.[1][2]
- The storage area should be cool, dry, and well-ventilated, away from incompatible substances.[1][2]
- Store in a designated corrosives area.[2][7]

## Emergency and First-Aid Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>

## Disposal Plan

Proper disposal of **1-Bromo-2,4-dinitrobenzene** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Waste Container: Designate a specific, labeled hazardous waste container for **1-Bromo-2,4-dinitrobenzene** waste. The container should be made of a compatible material and have a secure lid.
- Segregation: This chemical is a halogenated nitroaromatic compound. It must be segregated from non-halogenated waste streams.
- Contaminated Materials: All disposable items that have come into contact with **1-Bromo-2,4-dinitrobenzene**, such as gloves, weighing paper, and absorbent pads, must be placed in the designated hazardous waste container.

## Disposal Method

- Consult EHS: Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.
- Licensed Disposal Contractor: Arrange for the disposal of the hazardous waste through a licensed and qualified hazardous waste disposal contractor.
- Recommended Treatment: The preferred method for the disposal of halogenated nitroaromatic compounds is high-temperature incineration in a facility equipped with appropriate emission controls. This ensures the complete destruction of the hazardous compound.

## Quantitative Data

The following table summarizes key quantitative data for **1-Bromo-2,4-dinitrobenzene**.

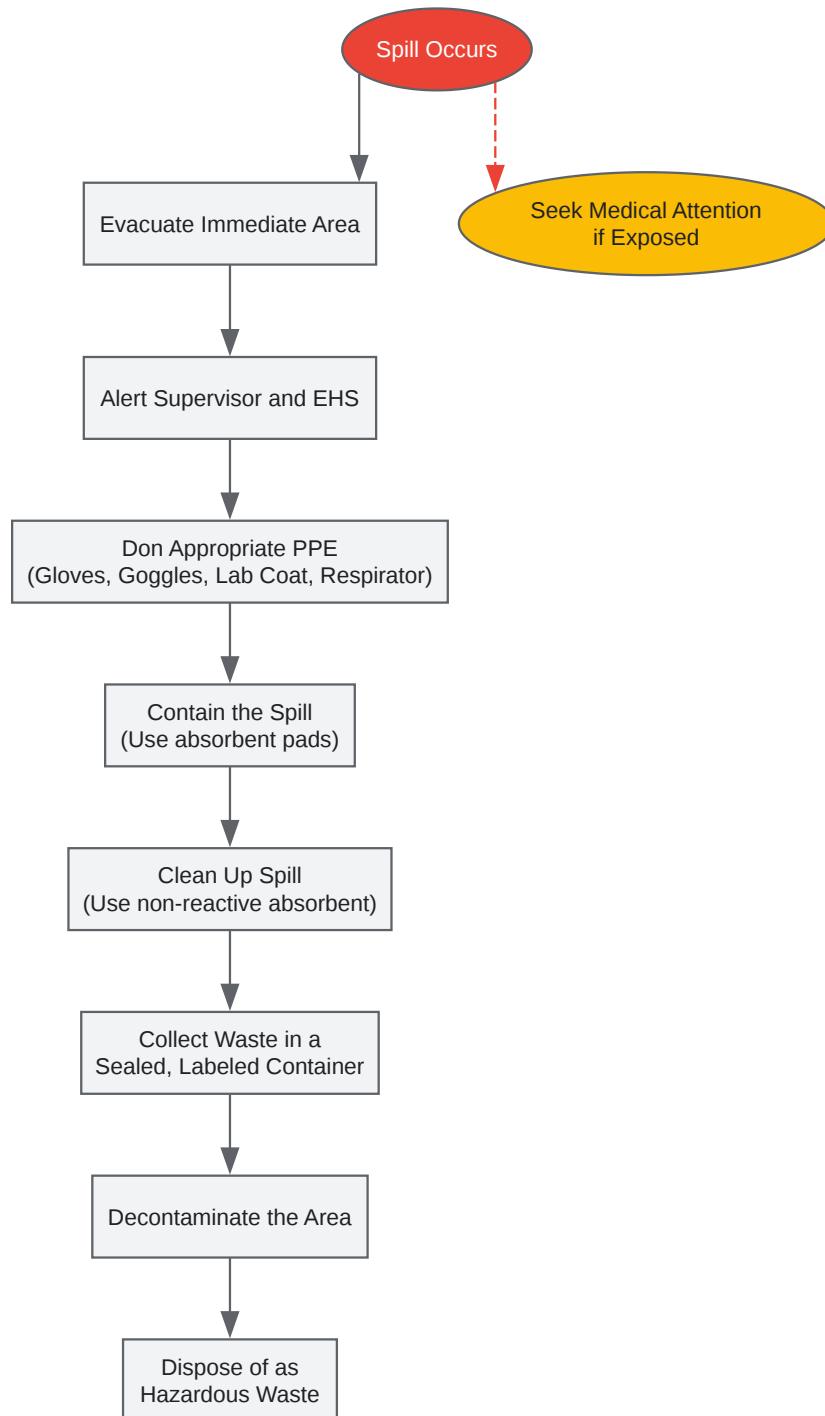
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>4</sub>
Molecular Weight	247.00 g/mol <a href="#">[3]</a>
Melting Point	70-73 °C (158-163 °F) <a href="#">[6]</a>
Boiling Point	288.4 °C at 760 mmHg <a href="#">[8]</a>
Density	1.91 g/cm <sup>3</sup> <a href="#">[6]</a>
Appearance	Yellow crystalline solid <a href="#">[1]</a>
Solubility	Slightly soluble in water. <a href="#">[6]</a>

## Experimental Protocols and Visualizations

### Chemical Spill Workflow

The following diagram illustrates the logical workflow for responding to a **1-Bromo-2,4-dinitrobenzene** spill.

## Chemical Spill Workflow for 1-Bromo-2,4-dinitrobenzene

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Caption: Workflow for handling a **1-Bromo-2,4-dinitrobenzene** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-2,4-dinitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145926#personal-protective-equipment-for-handling-1-bromo-2-4-dinitrobenzene>

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